

Technical Guide: 2-(2-Aminoethyl)morpholin-3-one Mechanism of Action & Utility

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Compound of Interest

Compound Name: 2-(2-Aminoethyl)morpholin-3-one

Cat. No.: B13178921

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Part 1: Executive Summary

2-(2-Aminoethyl)morpholin-3-one is a specialized heterocyclic building block utilized in modern medicinal chemistry. Unlike a standalone therapeutic agent, its "mechanism of action" is defined by its role as a pharmacophore scaffold. It functions as a conformationally constrained peptidomimetic, specifically designed to introduce metabolic stability, solubility, and precise vector orientation into drug candidates.

This guide details the structural mechanics of this moiety, its application in Fragment-Based Drug Discovery (FBDD), and the protocols required to integrate it into bioactive ligands (e.g., kinase inhibitors, GPCR modulators).

Part 2: Pharmacochemical Mechanism of Action Structural Bioisosterism & Binding Dynamics

The core utility of **2-(2-Aminoethyl)morpholin-3-one** lies in its ability to mimic peptide bonds while offering superior physicochemical properties.

- **Lactam Constraint (The "Warhead"):** The morpholin-3-one ring contains a lactam (cyclic amide). This structure mimics the electronic and steric properties of a peptide bond (

) but locks it into a specific conformation (typically cis or trans depending on substitution). This reduces the entropic penalty upon binding to a protein target.

- The Ether Oxygen (Position 1): The oxygen atom at position 1 acts as a weak hydrogen bond acceptor. Unlike a methylene group (), it lowers the (lipophilicity) of the molecule, improving water solubility and bioavailability.
- The Primary Amine (The "Handle"): The 2-aminoethyl side chain serves as the primary attachment point (linker) or as a key interaction motif (forming ionic bonds with Aspartate or Glutamate residues in the target pocket).

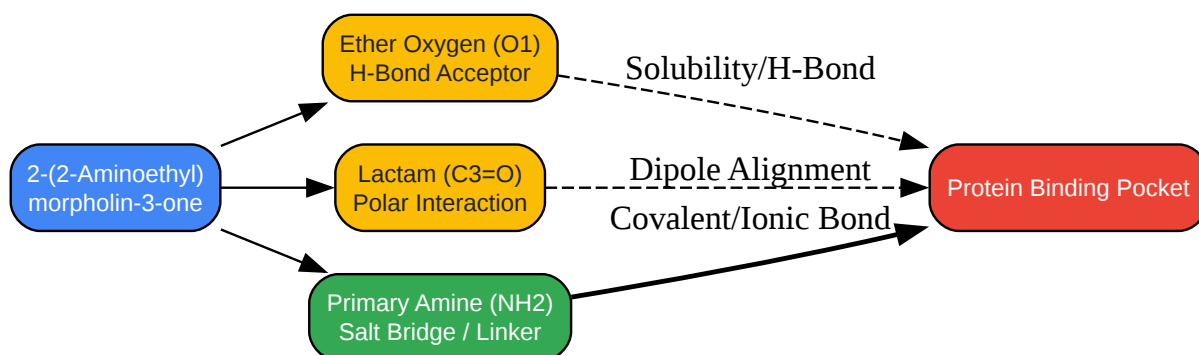
Metabolic Stability Mechanism

A critical failure point in drug development is the rapid metabolism of morpholine rings.

- Oxidative Resistance: Standard morpholines are often metabolized via oxidation at the -carbon (adjacent to nitrogen) to form lactams (morpholin-3-ones). By starting with the oxidized morpholin-3-one scaffold, the drug candidate is effectively "pre-metabolized" at that position, blocking a major clearance pathway and extending the half-life ().
- Chirality Control: The substitution at position 2 creates a chiral center. The (S)- or (R)- enantiomers can be selected to perfectly match the chiral environment of the target protein's binding pocket, a mechanism known as stereoelectronic matching.

Pharmacophore Interaction Map

The diagram below illustrates the specific interaction points of the scaffold within a biological target.



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Figure 1: Pharmacophore interaction map showing the tripartite binding mechanism: solubility modulation (O1), dipole alignment (Lactam), and direct binding (Amine).

Part 3: Experimental Protocols & Applications

Protocol 1: Amide Coupling (Scaffold Integration)

This protocol describes the standard method for coupling the **2-(2-Aminoethyl)morpholin-3-one** amine handle to a carboxylic acid-containing core (e.g., a kinase hinge binder).

Reagents:

- Amine: **2-(2-Aminoethyl)morpholin-3-one** (1.0 eq)^[1]
- Acid: Target Carboxylic Acid (1.0 eq)
- Coupling Agent: HATU (1.2 eq)
- Base: DIPEA (3.0 eq)
- Solvent: DMF (Anhydrous)

Step-by-Step Methodology:

- Activation: Dissolve the carboxylic acid (1.0 mmol) in anhydrous DMF (5 mL) under atmosphere. Add DIPEA (3.0 mmol) followed by HATU (1.2 mmol). Stir at

for 15 minutes to form the active ester.

- Addition: Add **2-(2-Aminoethyl)morpholin-3-one** (1.0 mmol) dropwise to the activated mixture.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–12 hours. Monitor conversion via LC-MS (Target mass = Acid Mass + 144.17 - 18.02).
- Workup: Dilute with EtOAc, wash with saturated (2x) and Brine (1x). Dry over .
- Purification: Purify via Flash Column Chromatography (MeOH/DCM gradient).

Protocol 2: Reductive Amination (Secondary Amine Formation)

Used when a flexible secondary amine linker is required instead of a rigid amide.

- Imine Formation: Combine **2-(2-Aminoethyl)morpholin-3-one** (1.0 eq) and the target Aldehyde (1.0 eq) in DCM. Add (anhydrous) to scavenge water. Stir for 2 hours.
- Reduction: Cool to . Add (1.5 eq) portion-wise.
- Quench: Stir overnight. Quench with saturated . Extract with DCM.

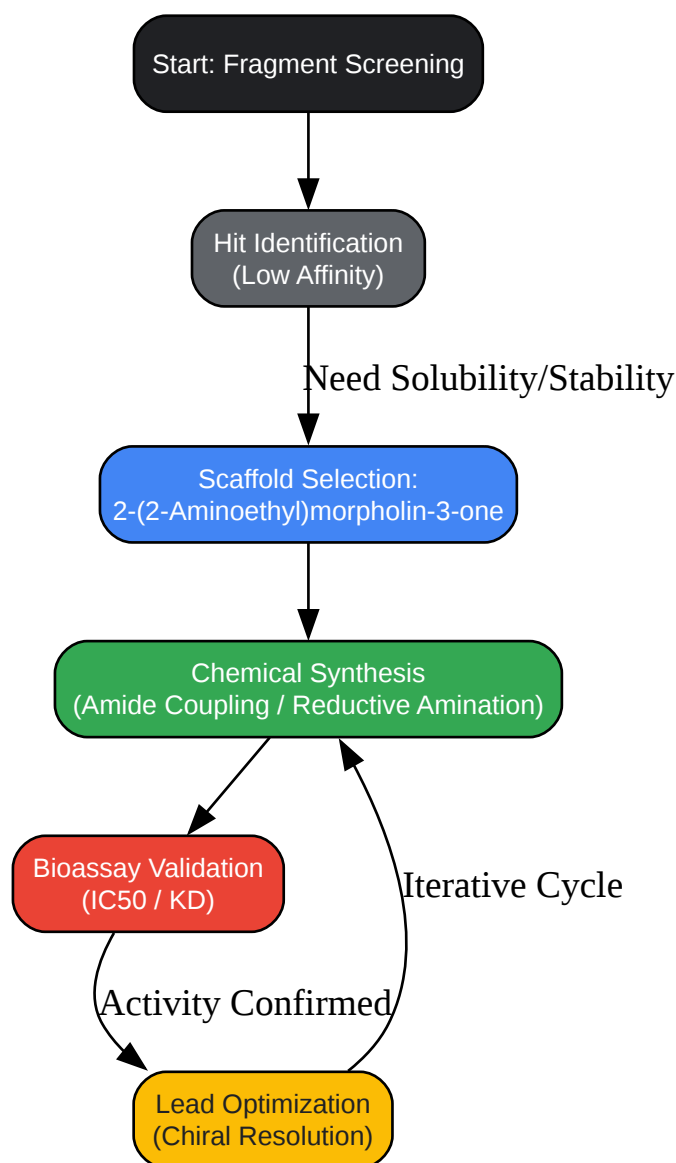
Part 4: Technical Data & Specifications

The following table summarizes the physicochemical properties critical for drug design calculations.

Property	Value	Relevance in Drug Design
CAS Number	1509319-96-3	Unique Identifier for sourcing. [2]
Molecular Formula		Basis for mass spectrometry confirmation.
Molecular Weight	144.17 g/mol	Low MW allows for "fragment" utility (Rule of 3).
H-Bond Donors	1 (Primary Amine)	Key for specific binding interactions.
H-Bond Acceptors	3 (O, N, C=O)	Enhances water solubility.
Predicted LogP	-1.2 to -0.8	Highly hydrophilic; improves oral bioavailability.
Stereochemistry	Racemic (typically)	Chiral separation may be required for final leads.

Part 5: Synthesis Workflow Visualization

The following diagram outlines the logical flow of using this scaffold in a Fragment-Based Drug Discovery (FBDD) campaign.



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Figure 2: Workflow integrating the morpholin-3-one scaffold into a drug discovery pipeline to optimize hit compounds.

References

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